A Comparative Guide to the Structure-Activity Relationship of Halogenated Aminoindanes

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Compound of Interest

Compound Name:	*(S)-5-Chloro-2,3-dihydro-1H-inden-1-amine hydrochloride*
CAS No.:	*1376687-76-1*
Cat. No.:	*B591983*

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Introduction: From Amphetamines to Halogenated Aminoindanes

The 2-aminoindane scaffold represents a class of conformationally restricted analogues of phenethylamines, such as amphetamine.[1] By incorporating the ethylamine side chain into a five-membered ring fused to the phenyl group, these molecules offer a rigid framework for probing interactions with monoamine transporters and receptors. This structural constraint has made them valuable tools in neuroscience and medicinal chemistry, leading to the exploration of various derivatives, including those based on entactogens like 3,4-methylenedioxyamphetamine (MDA) and its N-methylated counterpart, MDMA.[1][2]

The introduction of halogen atoms is a cornerstone of modern drug design, a strategic modification capable of profoundly altering a molecule's physicochemical properties.[3][4] Halogenation can influence lipophilicity, metabolic stability, and, most critically, binding affinity and selectivity for biological targets through specific interactions like halogen bonding.[5][6][7] This guide provides an in-depth comparison of halogenated aminoindane derivatives, synthesizing experimental data to elucidate the structure-activity relationships (SAR) that

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govern their pharmacology at key neurological targets. We will explore how the type and position of halogen substituents modulate activity at the serotonin (SERT) and dopamine (DAT) transporters, as well as the serotonin 5-HT2A and 5-HT2C receptors, providing a framework for the rational design of novel neuropharmacological agents.

Key Pharmacological Targets: A Triad of Influence

The psychoactive effects of aminoindanes are primarily mediated by their interaction with a triad of key proteins involved in monoaminergic neurotransmission:

- Serotonin Transporter (SERT): This protein is responsible for the reuptake of serotonin from the synaptic cleft, thereby terminating its signal.[8] Inhibition of SERT is a hallmark of many antidepressants and entactogenic substances like MDMA.[9]

- Dopamine Transporter (DAT): Analogous to SERT, DAT controls dopamine levels in the synapse.[10] Its inhibition is associated with the stimulant and reinforcing properties of drugs like cocaine and amphetamine.[11]

- Serotonin 5-HT2A and 5-HT2C Receptors: These G-protein coupled receptors (GPCRs) are critical modulators of a vast array of central nervous system functions.[12][13] The 5-HT2A receptor, in particular, is the primary target for classic psychedelic drugs, and its activation is linked to hallucinogenic effects.[14][15][16] Both receptors are Gq/11-coupled, initiating a signaling cascade through phospholipase C (PLC).[17][18]

The relative affinity and functional activity of a given aminoindane derivative at these three targets dictate its overall pharmacological profile, shaping it to be more of a stimulant, an entactogen, or a psychedelic.

Comparative Analysis: The Influence of Halogenation

The strategic placement of a halogen atom on the aromatic ring of the aminoindane structure systematically alters its interaction with these targets. While comprehensive public data on a wide array of halogenated aminoindanes is sparse, we can infer key SAR trends by comparing known compounds like 5-iodo-2-aminoindane (5-IAI) to their non-halogenated counterparts, such as 5,6-methylenedioxy-2-aminoindane (MDAI) and 2-aminoindane (2-AI).

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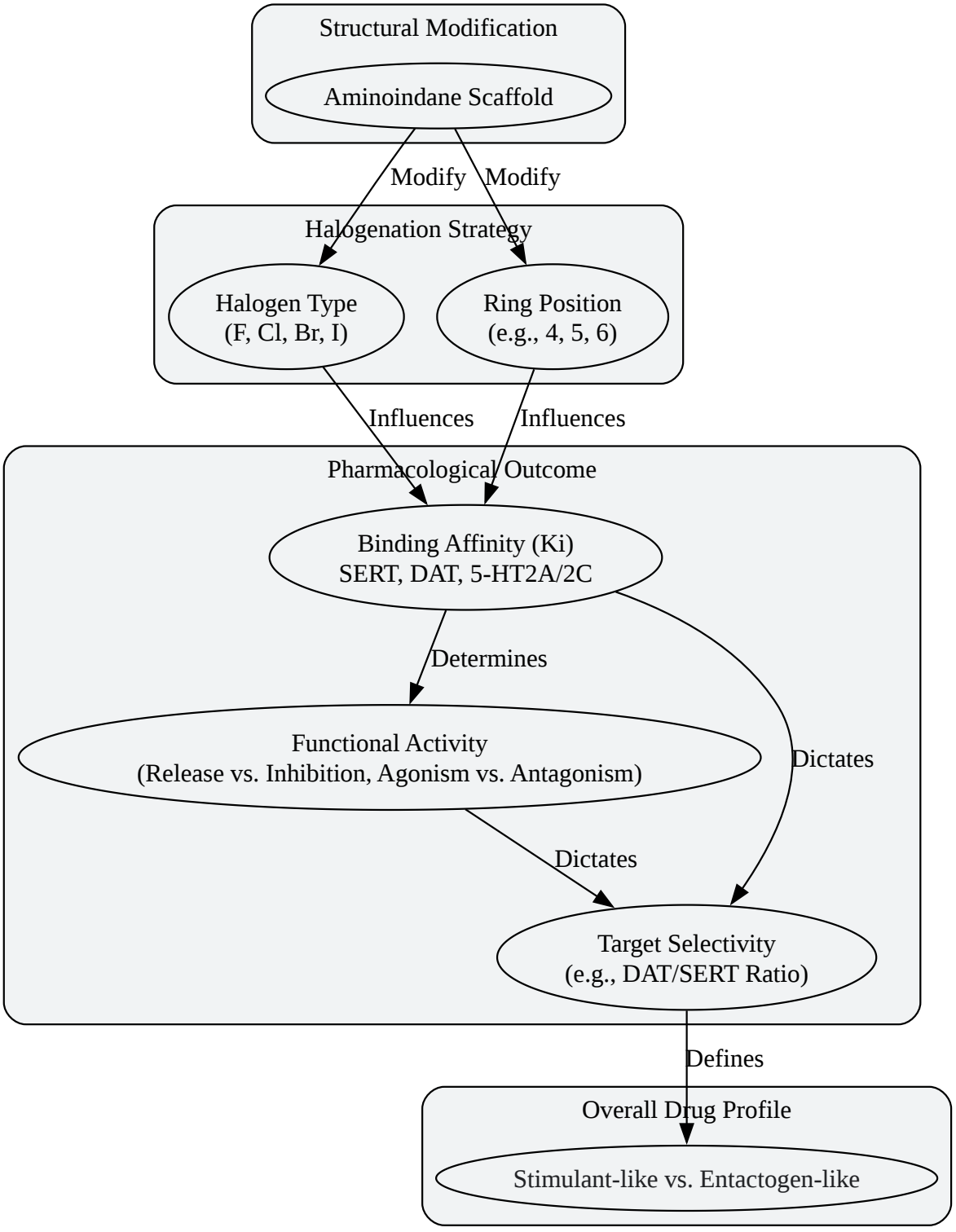
SAR at Monoamine Transporters (SERT vs. DAT)

The primary mechanism for many aminoindanes is the inhibition of monoamine reuptake and/or the induction of transporter-mediated release.[9][19] Halogenation significantly impacts the potency and selectivity of these actions.

- Impact of Halogen Type and Position: Generally, substitution at the 5-position of the indane ring is well-tolerated. The presence of a large, lipophilic halogen like iodine in 5-IAI enhances affinity for SERT, making it a potent serotonin releaser, similar in mechanism to MDAI but with a distinct pharmacological profile. The DAT/SERT selectivity ratio is a crucial determinant of a compound's effects. Compounds with a low DAT/SERT ratio (preferential for SERT) tend to have more MDMA-like, entactogenic properties, whereas those with a high ratio are more akin to amphetamine.[9]

- Causality of Experimental Observations: The increased affinity conferred by heavier halogens can be attributed to favorable van der Waals and hydrophobic interactions within the transporter's binding pocket. Furthermore, halogens can form "halogen bonds," a non-covalent interaction with electron-donating atoms like oxygen and nitrogen in amino acid residues, which can further stabilize the ligand-receptor complex.[5][6] This highlights why simply considering steric bulk is insufficient; the specific electronic properties of the halogen are critical.

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Table 1: Comparative Monoamine Transporter Inhibition (Note: Data is compiled and illustrative of general trends reported in the literature. Direct comparative studies are limited, and values can vary based on assay conditions.)

Compound	Halogen (Position)	SERT IC_{50} (nM)	DAT IC_{50} (nM)	DAT/SERT Ratio	Primary Profile
MDMA	None (analogue)	~300-600	~1500-3000	~5	Serotonergic
MDAI	None (analogue)	~100-200	>10,000	>50	Highly SERT-selective
5-IAI	Iodo (5)	~100-300	~2000-5000	~10-20	SERT-preferring
2-AI	None	~2500	~500	0.2	DAT-preferring

SAR at 5-HT_2 Receptors

While monoamine transporters are often the primary targets, direct interaction with 5-HT_2 receptors can significantly color the pharmacological effects of these compounds. MDMA itself is a weak partial agonist at 5-HT_2 receptors.[20] Modifying the aminoindane structure with halogens can tune this activity.

- Affinity and Functional Activity: The introduction of halogens can either increase or decrease affinity for 5-HT_2 subtypes. For example, in related pharmacophores, a p-fluoro substitution is often used to enhance 5-HT2A affinity.[21][22] Bioisosteric MDMA analogues designed to reduce 5-HT_2 receptor activity while preserving transporter effects have shown promise in separating therapeutic potential from psychedelic or adverse effects.[20][23]

- Selectivity (5-HT2A vs. 5-HT2C): The subtle differences in the binding pockets of 5-HT2A and 5-HT2C receptors can be exploited through halogenation. The size and electronic nature of the halogen can create specific interactions that favor one subtype over the other. This is critical because 5-HT2A and 5-HT2C activation can lead to different, sometimes opposing, behavioral outcomes.[12][13]

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Table 2: Comparative 5-HT$_2$ Receptor Binding Affinities (Note: Data is illustrative and based on trends from related compound series. Direct head-to-head data for many halogenated aminoindanes is not widely published.)

Compound	Halogen (Position)	5-HT$_2$A Ki (nM)	5-HT$_2$C Ki (nM)
MDMA	None (analogue)	~2000-5000	~2000-6000
5-IAI	Iodo (5)	>1000	>1000
Reference 5-HT$_2$A Ligand	e.g., Ketanserin	~2.5	~20-50

Experimental Protocols: A Guide to In Vitro Characterization

To generate the data that informs these SAR comparisons, rigorous and validated in vitro assays are essential. The following protocols represent the gold-standard methodologies for characterizing novel compounds at monoamine transporters and 5-HT$_2$ receptors.

Protocol 1: Competitive Radioligand Binding Assay for SERT Affinity

This protocol determines the binding affinity (Ki) of a test compound by measuring its ability to displace a known high-affinity radioligand from the transporter.

Expertise & Rationale: This is a robust and sensitive method for quantifying ligand-receptor interactions.[24] We use a competitive format as it's efficient for screening and determining the affinity (Ki) of unlabeled compounds.[25] The choice of radioligand (e.g., [^{3}H]citalopram) is critical; it must be high-affinity and selective for the target (SERT) to ensure a good signal-to-noise ratio.[26] Rapid filtration is necessary to prevent the radioligand from dissociating from the receptor after equilibrium is reached, which would lead to an underestimation of binding.[25][26]

Step-by-Step Methodology:

- Membrane Preparation:

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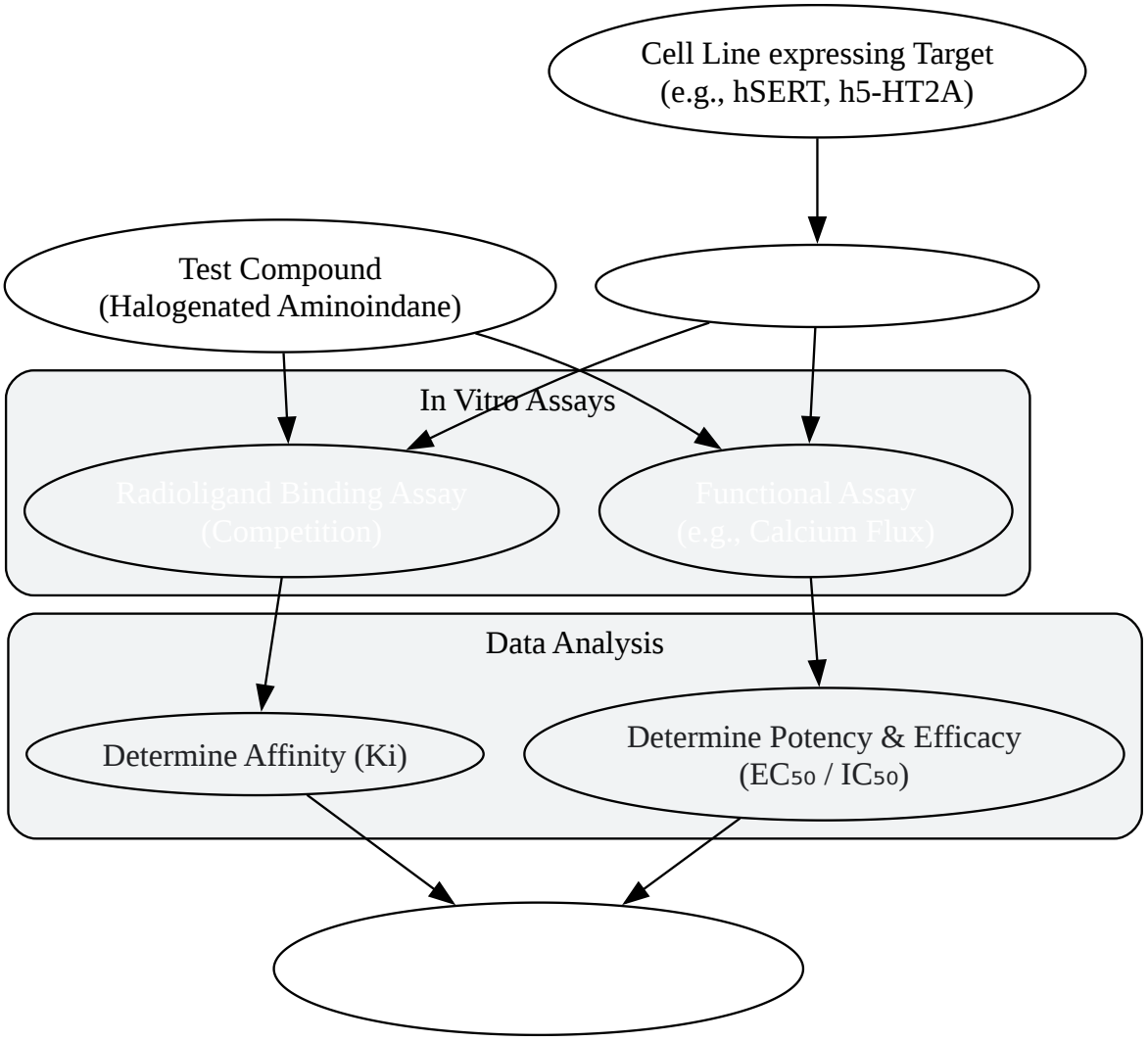
- Culture HEK-293 cells stably expressing the human serotonin transporter (hSERT).
- Harvest confluent cells and homogenize them in an ice-cold lysis buffer (50 mM Tris-HCl, pH 7.4, with protease inhibitors).
- Centrifuge the homogenate at low speed (1,000 x g) to remove nuclei, then centrifuge the supernatant at high speed (40,000 x g) to pellet the cell membranes containing the transporters.[26]
- Resuspend the membrane pellet in assay buffer, determine protein concentration (e.g., via Bradford assay), and store at -80°C.

- Assay Execution (96-well format):
  - Plate Setup: Prepare wells in triplicate for:
    - Total Binding: 25 µL assay buffer + 25 µL radioligand + 200 µL membrane suspension.
    - Non-specific Binding (NSB): 25 µL of a high concentration of a known SERT inhibitor (e.g., 10 µM Fluoxetine) + 25 µL radioligand + 200 µL membrane suspension.[26] This defines the background signal.
    - Competition: 25 µL of test compound (at 8-10 serial dilutions) + 25 µL radioligand + 200 µL membrane suspension.
  - Radioligand Addition: Add the radioligand (e.g., [^{3}H]citalopram) at a final concentration near its dissociation constant (Kd), typically 1-2 nM.[26]
  - Incubation: Incubate the plate for 60-120 minutes at room temperature with gentle agitation to allow the binding to reach equilibrium.[26]
  - Harvesting: Rapidly filter the contents of each well through a glass fiber filter mat (pre-soaked in buffer) using a cell harvester. The transporters bound to the filters are then washed with ice-cold buffer to remove unbound radioligand.[26]
  - Quantification: Place the filter mat in a scintillation bag with scintillation cocktail and count the radioactivity in a liquid scintillation counter.

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- Data Analysis:
  - Calculate Specific Binding = Total Binding - Non-specific Binding.
  - Plot the percentage of specific binding against the log concentration of the test compound to generate a sigmoidal competition curve.
  - Use non-linear regression to determine the IC_{50} value (the concentration of test compound that inhibits 50% of specific radioligand binding).
  - Convert the IC_{50} to the inhibition constant (Ki) using the Cheng-Prusoff equation: $Ki = IC_{50} / (1 + [L]/Kd)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

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Protocol 2: Calcium Flux Functional Assay for 5-HT$_2$A Receptor Activity

This protocol determines if a test compound acts as an agonist (activates the receptor) or an antagonist (blocks agonist activation) by measuring a downstream signaling event.

Expertise & Rationale: The 5-HT2A receptor is Gq-coupled, meaning its activation stimulates phospholipase C, which cleaves PIP_2 into IP_3 and DAG.[27] IP_3 then triggers the release of calcium (Ca^{2+}) from intracellular stores.[17] Measuring this transient increase in intracellular

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Ca^{2+} is a direct and high-throughput method to assess functional activity.[27][28] We use a fluorescent calcium indicator dye that increases its fluorescence intensity upon binding to Ca^{2+}, providing a real-time readout of receptor activation.[28]

Step-by-Step Methodology:

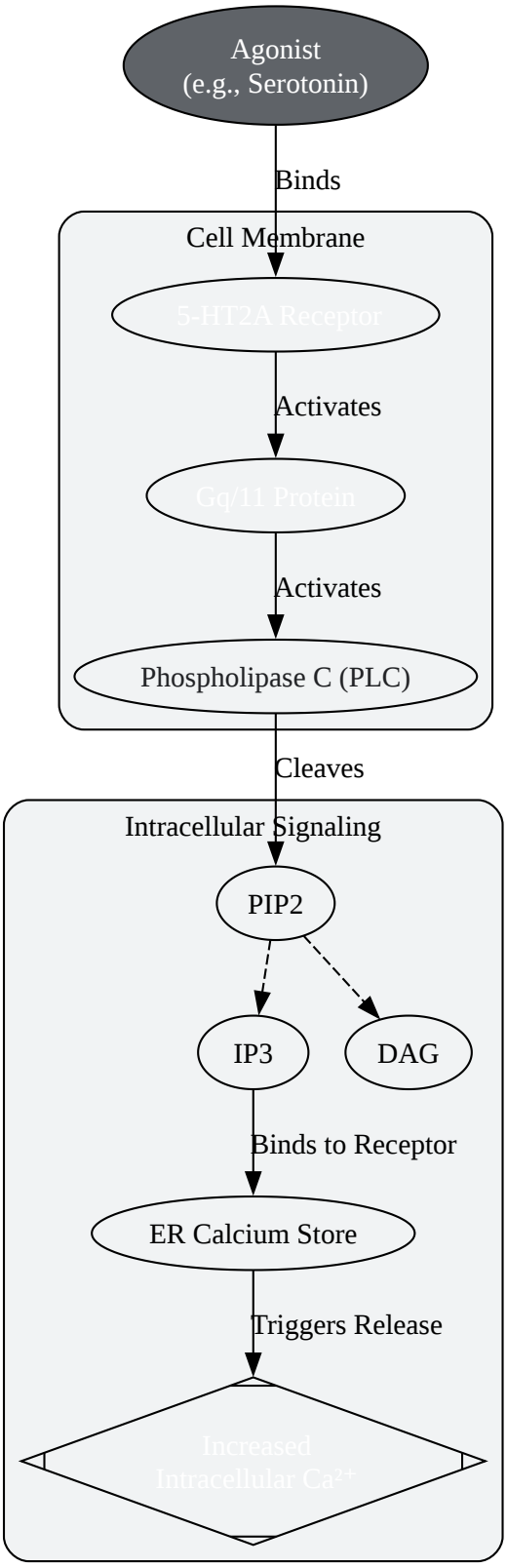
- Cell Preparation:
  - Plate HEK-293 or CHO cells stably expressing the human 5-HT_2A receptor into a 96-well black-walled, clear-bottom plate. Allow cells to adhere and grow to ~90% confluency.
- Dye Loading:
  - Prepare a loading buffer containing a fluorescent calcium indicator (e.g., Fluo-4 AM) and an agent like probenecid (which prevents the cells from pumping the dye out).
  - Remove the cell culture medium and add the dye loading buffer to each well.
  - Incubate the plate for 60 minutes at 37°C in the dark to allow the cells to take up the dye.
- Assay Execution (using a fluorescence plate reader, e.g., FLIPR):
  - Wash the cells gently with assay buffer (e.g., HBSS) to remove excess extracellular dye.
  - For Agonist Mode:
    - Place the cell plate in the reader and measure the baseline fluorescence.
    - Add serial dilutions of the test compound to the wells and immediately begin measuring fluorescence intensity every 1-2 seconds for 2-3 minutes.
    - A rapid increase in fluorescence indicates an agonist response.
  - For Antagonist Mode:
    - Pre-incubate the cells with serial dilutions of the test compound for 15-30 minutes.

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- Place the plate in the reader and add a known 5-HT_2A agonist (e.g., serotonin) at a concentration that gives ~80% of its maximal response (EC_{80}).
- Measure the fluorescence response. An antagonist will reduce the signal produced by the agonist.

- Data Analysis:
  - Agonist: Plot the peak fluorescence response (minus baseline) against the log concentration of the test compound. Use non-linear regression to calculate the EC_{50} (potency) and Emax (efficacy relative to a full agonist).
  - Antagonist: Plot the agonist's response against the log concentration of the test compound (antagonist). Use non-linear regression to calculate the IC_{50}, which represents the concentration of antagonist that inhibits 50% of the agonist's response.

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Conclusion and Future Directions

The structure-activity relationship of halogenated aminoindanes is a compelling example of how subtle molecular modifications can dramatically tune pharmacological activity. The evidence suggests that:

- Halogenation is a viable strategy to modulate SERT/DAT selectivity. Larger, more polarizable halogens like iodine tend to enhance SERT affinity, pushing the pharmacological profile towards that of an entactogen.
- Activity at 5-HT_2 receptors can be fine-tuned. While many classic aminoindanes show weak affinity, targeted halogenation, particularly with fluorine, could be used to enhance 5-HT_2A antagonism or agonism, depending on the desired outcome.
- A multi-target approach is crucial. A comprehensive understanding requires evaluating compounds across transporters and receptors to predict the final in vivo effect.

Future research should focus on systematically synthesizing and testing a broader matrix of halogenated aminoindanes, exploring substitutions at all available positions (4, 5, 6, and 7) with a full range of halogens (F, Cl, Br, I). This would allow for the development of more precise quantitative structure-activity relationship (QSAR) models. Furthermore, investigating the metabolic fate of these compounds is critical, as halogenation can block or alter metabolic pathways, affecting pharmacokinetics and duration of action. These efforts will be instrumental in designing next-generation neuropharmacological tools with improved selectivity and potentially safer therapeutic profiles.

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